

In-Depth Technical Guide: 1-Butanol, 4-(ethenyloxy)-

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Compound of Interest

Compound Name: **1-Butanol, 4-(ethenyloxy)-**

Cat. No.: **B102261**

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CAS Number: 17832-28-9

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Butanol, 4-(ethenyloxy)-**, a versatile chemical intermediate. The information presented herein is curated for professionals in research and development, with a focus on its chemical properties, synthesis, applications, and safety.

Chemical and Physical Properties

1-Butanol, 4-(ethenyloxy)-, also known as 4-hydroxybutyl vinyl ether (HBVE), is a colorless to light yellow liquid with a faint, ether-like odor.^[1] It is a bifunctional monomer containing both a vinyl ether group and a primary hydroxyl group, which imparts unique reactivity and versatility in chemical synthesis.^[2] The presence of the hydroxyl group allows for further chemical modifications, while the vinyl ether group is susceptible to polymerization.^[2]

Table 1: Physical and Chemical Properties of **1-Butanol, 4-(ethenyloxy)-**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O ₂	[3]
Molecular Weight	116.16 g/mol	[3]
Appearance	Colorless to yellow liquid	[1][3]
Odor	Faint, ether-like	[1]
Boiling Point	95 °C at 20 mmHg	[3][4]
Melting Point	-33 °C	[1][2]
Density	0.939 g/mL at 25 °C	[3][4]
Refractive Index (n _{20/D})	1.444	[3][4]
Water Solubility	75 g/L at 20 °C	[1][2]
Flash Point	85 °C (closed cup)	[4]
Autoignition Temperature	225 °C	[2]

Synthesis

The primary industrial synthesis of **1-Butanol, 4-(ethenyloxy)-** involves the vinylation of 1,4-butanediol with acetylene in the presence of a strong base catalyst, typically potassium hydroxide (KOH).[1][5] This reaction must be carefully controlled to favor the formation of the monovinyl ether over the divinyl ether byproduct.[5]

Experimental Protocol: Synthesis of 1,4-Butanediol Monovinyl Ether[5]

Materials:

- 1,4-Butanediol
- Potassium Hydroxide (KOH)
- Acetylene (C₂H₂)

- Tetrahydrofuran (THF)
- Diethyl ether (Et₂O)
- Potassium carbonate (K₂CO₃)
- Water (H₂O)

Equipment:

- Autoclave (1.2 L capacity)
- Stirring apparatus
- Heating mantle
- Fractional distillation apparatus

Procedure:

- A 1.2 L autoclave is charged with a solution of 9 g of KOH in 180 g of 1,4-butanediol and 170 g of tetrahydrofuran.
- An equimolar amount of acetylene is compressed into the autoclave.
- The mixture is carefully heated to 140 °C with stirring and maintained at 140-150 °C until the pressure no longer declines (approximately 8 hours).
- After cooling, the tetrahydrofuran is removed.
- Diethyl ether and water are added to the reaction mixture.
- The ether extract is washed with water and dried over anhydrous potassium carbonate.
- The final product is purified by fractional distillation.

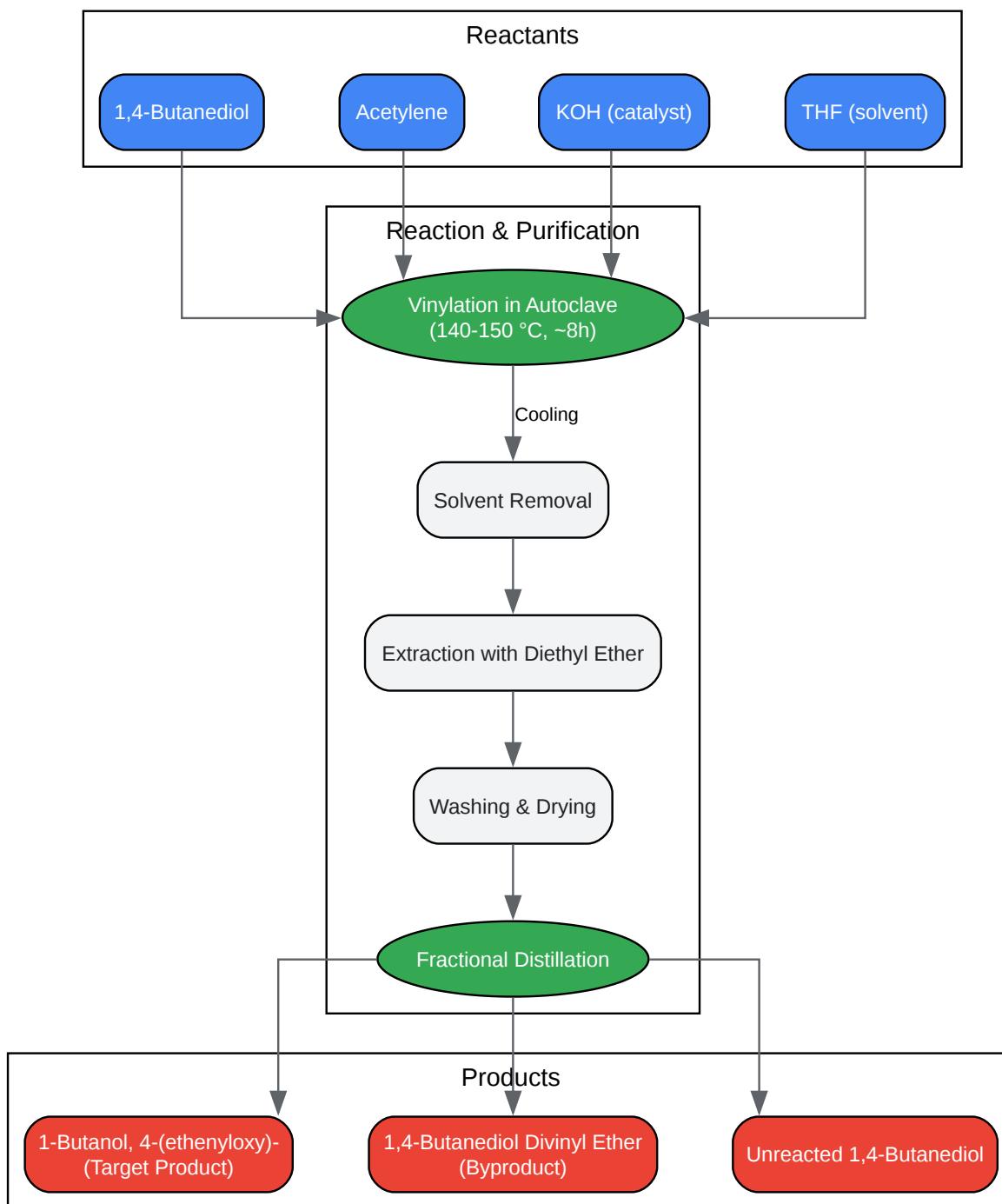
Expected Products:

- 1,4-Butanediol monovinyl ether (b.p. 83-85 °C at 18 mmHg)

- 1,4-Butanediol divinyl ether (byproduct, b.p. 65-67 °C at 18 mmHg)
- Unreacted 1,4-butanediol

Note: Increasing the molar ratio of acetylene to 1,4-butanediol can increase the yield of the divinyl ether.[\[5\]](#)

Synthesis Workflow of 1-Butanol, 4-(ethenyloxy)-

[Click to download full resolution via product page](#)Synthesis Workflow of **1-Butanol, 4-(ethenyloxy)-**

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-Butanol, 4-(ethenyoxy)-**.

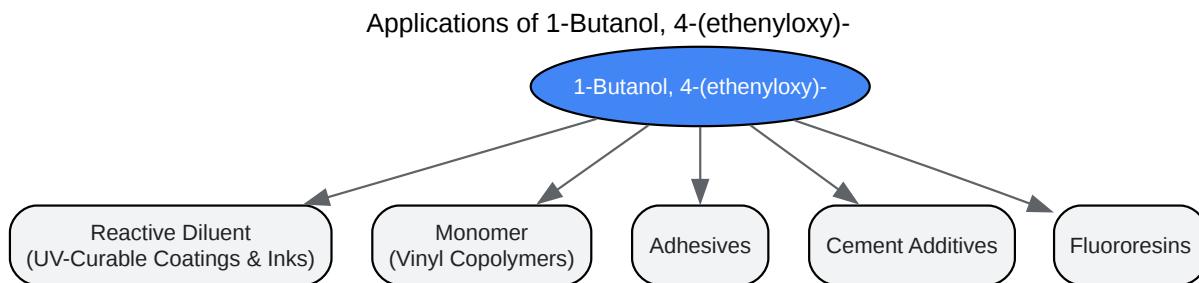
Table 2: Spectroscopic Data of **1-Butanol, 4-(ethenyoxy)-**

Spectroscopy Type	Data Source	Key Features
¹ H NMR	Sigma-Aldrich Co. LLC[6]	Data available on PubChem, CID 87329
FTIR	Forensic Spectral Research[6]	Neat (KBr) spectrum available on PubChem, CID 87329
GC-MS	Chemical Concepts, A Wiley Division[6]	Mass spectrometry data available on PubChem, CID 87329
Raman	Polysciences, Inc.[6]	FT-Raman spectrum available on PubChem, CID 87329

Applications

The dual functionality of **1-Butanol, 4-(ethenyoxy)-** makes it a valuable monomer in polymer chemistry.

- **Reactive Diluent:** It is used as a reactive diluent in UV-curable coatings and inks.[1]
- **Monomer for Copolymers:** It serves as a building block for macronomonomers and as a monomer for vinyl copolymers.[1]
- **Adhesives:** It is utilized in the formulation of adhesives for labels, commercial printing, and flexible packaging.[7]
- **Cement Additives:** Employed in the synthesis of cement additives.[1]
- **Fluororesin and Coatings:** Its reactivity makes it suitable for applications in fluororesins and various coatings.[2]



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Applications of **1-Butanol, 4-(ethenyloxy)-**

Safety and Handling

Comprehensive safety data is essential for the handling of **1-Butanol, 4-(ethenyloxy)-**.

Table 3: GHS Hazard Information

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed.
Serious eye damage/eye irritation (Category 2)	H319: Causes serious eye irritation.
Hazardous to the aquatic environment - chronic hazard (Category 3)	H412: Harmful to aquatic life with long lasting effects.

Data compiled from multiple safety data sheets.

Handling and Storage:

- **Handling:** Avoid contact with skin and eyes. Use in a well-ventilated area. Keep away from sources of ignition.[8]
- **Storage:** Store in a cool, dry place in a tightly sealed container. The industrial product is often stabilized with potassium hydroxide.[1][8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Protective gloves and clothing.
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded.[\[8\]](#)

Biological Activity and Toxicology

Currently, there is limited specific data on the biological signaling pathways directly affected by **1-Butanol, 4-(ethenyoxy)-**. Toxicological information is primarily based on general data for vinyl ethers and the butanol moiety.

- Acute Toxicity: It is considered moderately toxic if ingested.[\[7\]](#)
- Irritation: It can cause serious eye irritation.[\[7\]](#)
- Sensitization: Skin sensitizing effects were not observed in animal studies.[\[7\]](#)
- Genotoxicity/Mutagenicity: No mutagenic or genotoxic effects were found in various in-vitro tests.[\[7\]](#)
- Ecotoxicity: The substance is harmful to aquatic life with long-lasting effects.[\[7\]](#)

The metabolism of vinyl ethers can proceed via cytochrome P450 enzymes, but specific metabolic pathways for **1-Butanol, 4-(ethenyoxy)-** have not been extensively studied.[\[9\]](#) The biological effects are generally associated with the reactivity of the vinyl group and the properties of the resulting metabolites.

Conclusion

1-Butanol, 4-(ethenyoxy)- (CAS 17832-28-9) is a significant chemical intermediate with primary applications in the polymer and coatings industries. Its synthesis via the vinylation of 1,4-butanediol is a well-established industrial process. While it possesses moderate acute toxicity and is an eye irritant, proper handling and adherence to safety protocols can mitigate these risks. Further research into its specific metabolic pathways and long-term toxicological effects would be beneficial for a more complete understanding of its biological impact.

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